Technical Monograph: 5'-Ethyl-2'-hydroxy-3'-nitroacetophenone

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Compound of Interest

Compound Name:	*5'-Ethyl-2'-hydroxy-3'-nitroacetophenone*
CAS No.:	*71002-71-6*
Cat. No.:	*B1334139*

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Critical Quality Attributes, Synthetic Architecture, and Analytical Validation

Executive Summary

5'-Ethyl-2'-hydroxy-3'-nitroacetophenone (CAS: 71002-71-6) is a specialized aromatic intermediate critical to the synthesis of pharmacologically active chromones and leukotriene receptor antagonists (LTRAs). Structurally, it serves as a "masked" scaffold; the nitro group at the 3' position is typically reduced to an amine to facilitate the construction of complex heterocyclic systems, such as those found in Pranlukast-like analogs.

This guide provides a definitive technical breakdown of the molecule's physicochemical properties, focusing on the rigorous validation of its molecular weight (MW) as a primary quality attribute. Furthermore, it details the regioselective synthesis required to install the nitro group precisely at the 3' position, avoiding common isomeric impurities.

Molecular Identity & Physicochemical Properties[1][2]

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The accurate characterization of **5'-Ethyl-2'-hydroxy-3'-nitroacetophenone** begins with the distinction between its Average Molecular Weight (used for stoichiometric calculations in synthesis) and its Monoisotopic Mass (used for high-resolution mass spectrometry validation).

Table 1: Core Chemical Identity

Property	Specification
IUPAC Name	1-(5-ethyl-2-hydroxy-3-nitrophenyl)ethanone
CAS Number	71002-71-6
Molecular Formula	$C_{10}H_{11}NO_4$
Average Molecular Weight	209.20 g/mol
Monoisotopic Mass	209.0688 Da
Exact Mass	209.06880783 Da
Appearance	Yellow to brownish crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water

Molecular Weight Derivation

For precise analytical applications, the molecular weight is derived as follows:

- Carbon (10):
- Hydrogen (11):
- Nitrogen (1):
- Oxygen (4):
- Total:

Synthetic Pathway & Process Chemistry[4][5][6]

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The synthesis of **5'-Ethyl-2'-hydroxy-3'-nitroacetophenone** relies on a highly regioselective Electrophilic Aromatic Substitution (Nitration).

Mechanistic Causality

The starting material, 5'-Ethyl-2'-hydroxyacetophenone, contains three substituents that influence the incoming electrophile (

):

- -OH (Position 2'): A strong activator and ortho, para director.
- -Ethyl (Position 5'): A weak activator and ortho, para director.
- -Acetyl (Position 1'): A moderate deactivator and meta director.

Regioselectivity Logic:

- The para position relative to the -OH group is blocked by the Ethyl group (C5').
- The ortho position relative to the -OH group at C1' is blocked by the Acetyl group.
- The only available position strongly activated by the -OH group is C3'.
- Consequently, nitration occurs almost exclusively at the 3' position, minimizing the formation of regioisomers.

Experimental Protocol: Regioselective Nitration

- Reagents: 5'-Ethyl-2'-hydroxyacetophenone (1.0 eq), Nitric Acid (HNO_3, 65%, 1.1 eq), Acetic Acid (AcOH, solvent).
- Conditions: Controlled temperature (0–5°C) to prevent over-nitration or oxidation of the ethyl side chain.

Step-by-Step Workflow:

- Dissolution: Dissolve 5'-Ethyl-2'-hydroxyacetophenone in glacial acetic acid. Cool the solution to 0°C.

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- Addition: Add fuming HNO_3 dropwise over 30 minutes. Critical: Maintain internal temperature to suppress dinitro impurity formation.
- Reaction: Stir at room temperature for 2 hours. Monitor via TLC (Hexane:EtOAc 4:1) or HPLC.
- Quench: Pour reaction mixture into ice water. The product typically precipitates as a yellow solid.
- Purification: Recrystallize from Ethanol to remove trace acid and unreacted starting material.

Visualization: Synthetic Pathway



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Caption: Figure 1. Regioselective nitration pathway driven by the directing effects of the C2'-hydroxyl group.

Analytical Validation (Self-Validating Protocols)

To confirm the identity and purity of the synthesized compound, researchers must employ orthogonal analytical techniques. The Molecular Weight (209.[1][2][3][4][5][6][7][8]20) is the primary checkpoint.

A. Mass Spectrometry (LC-MS/ESI)

- Method: Electrospray Ionization (ESI) in Negative Mode (ESI-).
- Rationale: Phenolic compounds often ionize better in negative mode due to the acidity of the -OH group, enhanced by the electron-withdrawing nitro group.
- Expected Signals:

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- [M-H]$^-$: 208.06 Da (Base peak).
- [M+H]$^+$: 210.07 Da (If Positive mode is used).

- Acceptance Criteria: Observed mass must be within ±5 ppm of the calculated monoisotopic mass.

B. Nuclear Magnetic Resonance (^{1}H-NMR)

NMR confirms the substitution pattern, ensuring the nitro group is at C3'.

Proton (H)	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
-OH	~12.50	Singlet (Broad)	1H	Chelated Phenolic OH (Low field due to H-bond with Carbonyl)
Ar-H (C4')	~8.05	Doublet (J=2.5Hz)	1H	Aromatic, meta-coupling
Ar-H (C6')	~7.60	Doublet (J=2.5Hz)	1H	Aromatic, meta-coupling
-CH_2-	~2.70	Quartet	2H	Ethyl methylene
-CO-CH_3	~2.65	Singlet	3H	Acetyl methyl
-CH_3	~1.25	Triplet	3H	Ethyl methyl

Note: The presence of two doublets with small coupling constants (J ~2-3 Hz) confirms the meta-relationship of the remaining aromatic protons, validating that positions 2, 3, and 5 are substituted.

References

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